

# Unveiling the Profile of 2-Aminoethanol Sulfate: A Technical Guide

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## Compound of Interest

Compound Name: Ethanol, 2-amino-, sulfate (salt)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of 2-aminoethanol sulfate, also known as 2-aminoethyl hydrogen sulfate. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development, offering detailed data, experimental protocols, and workflow visualizations to support further research and application of this compound.

## Core Physicochemical Properties

2-Aminoethanol sulfate is a crystalline powder, typically white to slightly beige in color.<sup>[1]</sup> It is a valuable building block in the synthesis of various pharmaceutical and biologically active compounds.<sup>[1]</sup> The key physicochemical properties of 2-aminoethanol sulfate are summarized in the table below, providing a clear comparison of its fundamental characteristics.

Property	Value	Source(s)
Molecular Formula	C <sub>2</sub> H <sub>7</sub> NO <sub>4</sub> S	[2]
Molecular Weight	141.15 g/mol	[3]
Melting Point	277 °C (decomposes)	[3][4]
Boiling Point	296.49 °C (estimated)	[5]
Density	1.344 g/cm <sup>3</sup> (estimated)	[5]
Appearance	White to slightly beige fine crystalline powder	[6]
Solubility	Soluble in water, slightly soluble in methanol	[5]
pKa	-4.33 ± 0.18 (predicted)	[5]

## Experimental Protocols

Detailed methodologies are crucial for the replication and advancement of scientific research. The following sections outline the protocols for the synthesis of 2-aminoethanol sulfate and the determination of its key physicochemical properties.

### Synthesis of 2-Aminoethyl Hydrogen Sulfate

A common method for the synthesis of 2-aminoethyl hydrogen sulfate involves the reaction of 2-aminoethanol with sulfuric acid.[6]

Materials:

- 2-aminoethanol
- Concentrated sulfuric acid
- Toluene
- Tetrabutylammonium bromide (TBAB) as a phase transfer catalyst

- Ethanol

Procedure:

- To a solution of 100 mL of 2-aminoethanol in 400 mL of toluene, add 100 mg of the phase transfer catalyst TBAB.
- Slowly add 1.1 equivalents of 98% concentrated sulfuric acid to the mixture while maintaining the temperature below 40°C. The addition should be completed within one hour.
- After the addition is complete, stir the mixture for an additional 30 minutes.
- Set up the apparatus for reflux dehydration with an oil-water separator and heat the reaction mixture to 110°C.
- Continue the reflux for one hour, or until no more water is separated.
- Cool the reaction solution to below 30°C.
- Filter the precipitate and wash the filter cake with ethanol (in a 1:1 volume ratio of filter cake to ethanol).
- Dry the resulting solid to obtain 2-aminoethyl hydrogen sulfate powder.<sup>[7]</sup>

## Determination of Melting Point

The melting point of 2-aminoethanol sulfate can be determined using a standard capillary melting point apparatus.

Procedure:

- Ensure the 2-aminoethanol sulfate sample is completely dry and finely powdered.
- Pack a small amount of the sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the melting point apparatus.
- Heat the apparatus at a steady rate of 1-2 °C per minute.

- Record the temperature at which the substance first begins to melt and the temperature at which it is completely molten. Due to its decomposition at the melting point, the recorded value will be a decomposition temperature.

## Determination of Solubility

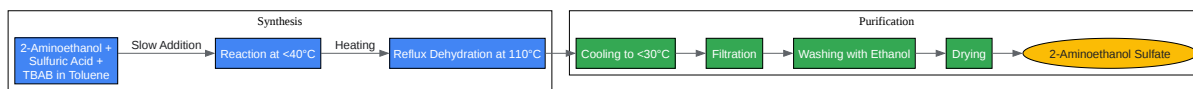
A general procedure for determining the solubility of 2-aminoethanol sulfate in a given solvent (e.g., water, ethanol) is as follows.

Procedure:

- Add a known excess amount of 2-aminoethanol sulfate to a known volume of the solvent in a sealed container.
- Agitate the mixture at a constant temperature for a sufficient period to ensure equilibrium is reached (e.g., 24 hours).
- Allow any undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant.
- Determine the concentration of 2-aminoethanol sulfate in the supernatant using a suitable analytical method, such as gravimetric analysis (after evaporation of the solvent) or a spectroscopic method.
- Express the solubility as grams of solute per 100 mL of solvent. A laser monitoring technique can also be employed to determine the solid-liquid phase equilibrium.[8]

## Experimental Workflow Visualization

The following diagram illustrates the key stages in the synthesis and purification of 2-aminoethanol sulfate.



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### Synthesis and Purification Workflow

This guide provides foundational information on 2-aminoethanol sulfate. For more specific applications or advanced characterization, further investigation into relevant literature is recommended.

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